

# Application Notes and Protocols for Cell-Based Assays of Rtc Pathway Activity

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## Compound of Interest

Compound Name: RTC14

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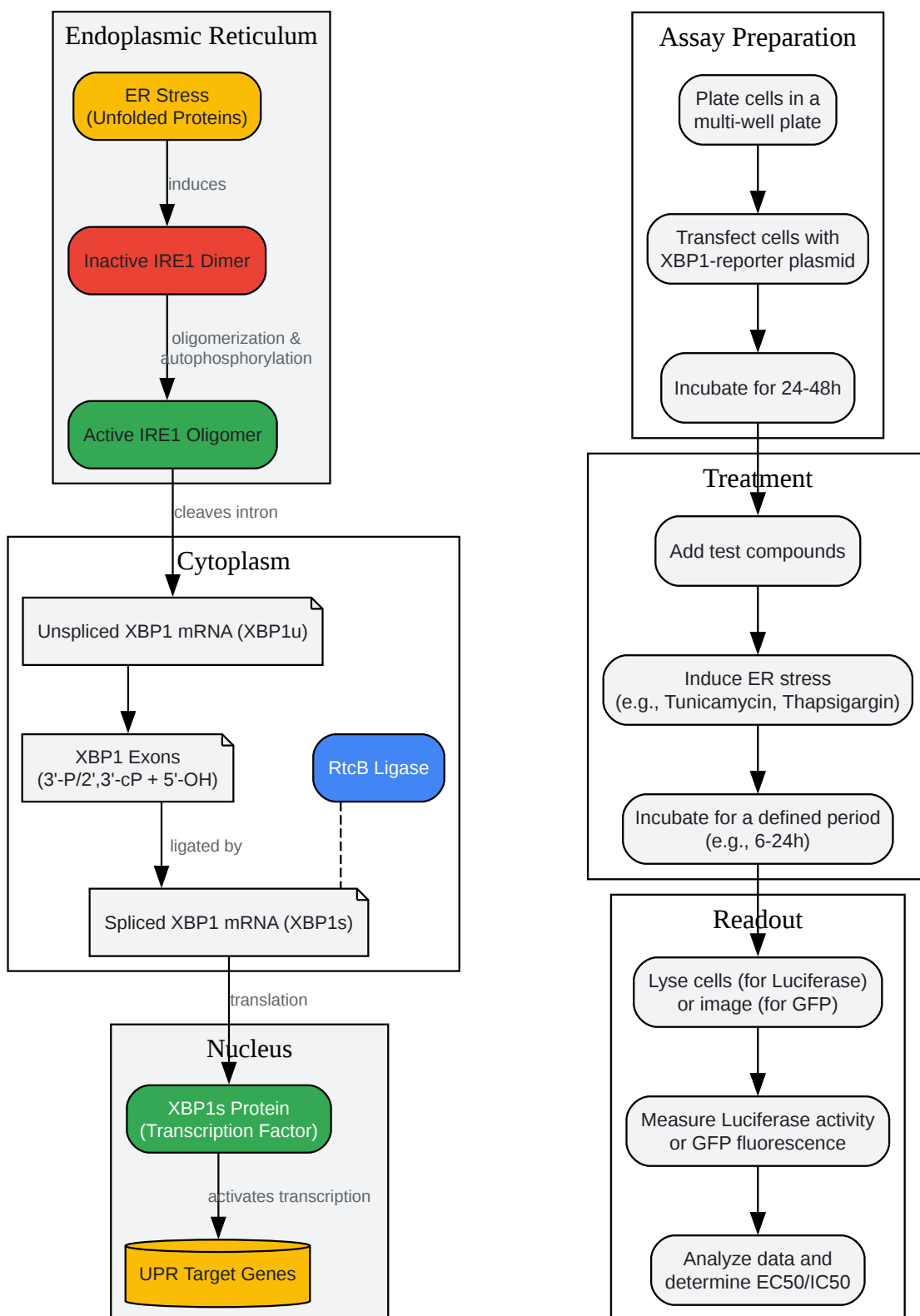
## Introduction

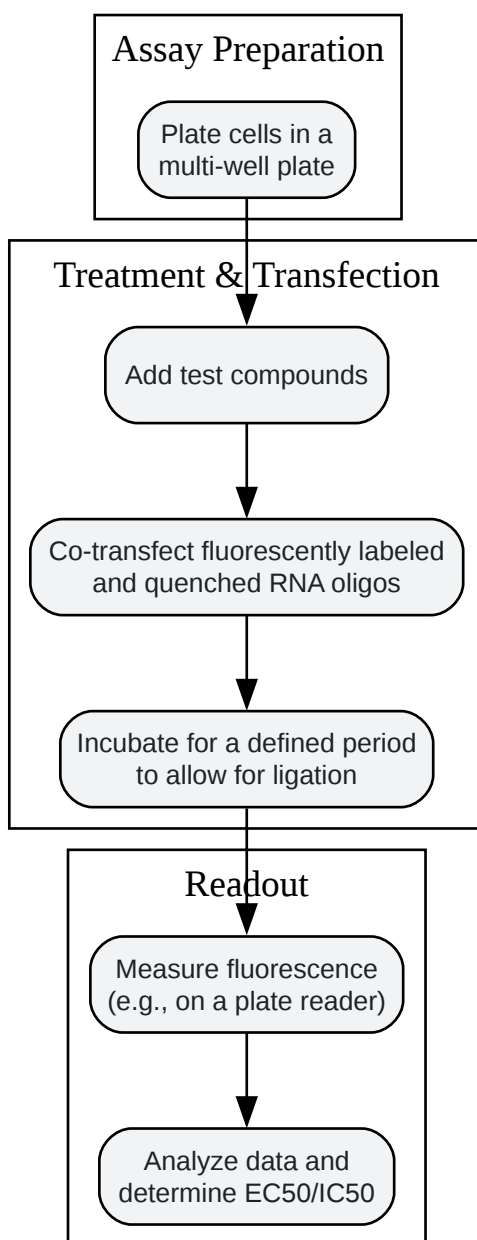
The RNA Thiolation and Ligation (Rtc) pathway plays a critical role in cellular processes such as tRNA splicing and the unfolded protein response (UPR). A key enzyme in this pathway is the RNA ligase RtcB, which ligates RNA exons with 3'-phosphate or 2',3'-cyclic phosphate and 5'-hydroxyl ends. This activity is essential for the maturation of certain tRNAs and for the unconventional splicing of X-box binding protein 1 (XBP1) mRNA during endoplasmic reticulum (ER) stress. Dysregulation of the Rtc pathway has been implicated in various diseases, including cancer and neurodegenerative disorders, making RtcB a potential therapeutic target.

These application notes provide detailed protocols for cell-based assays to monitor the activity of the Rtc pathway, with a primary focus on the well-established XBP1 splicing assay as an indirect measure of RtcB-mediated ligation in the context of the UPR. Additionally, a conceptual framework for a direct in-cell RtcB ligation assay is presented.

## Rtc Signaling Pathway and XBP1 Splicing

Under ER stress, the transmembrane protein Inositol-requiring enzyme 1 (IRE1) is activated. Its endoribonuclease domain cleaves the XBP1 mRNA, removing a 26-nucleotide intron. The resulting two exons are then ligated by RtcB, producing the spliced form of XBP1 (XBP1s). XBP1s is a potent transcription factor that upregulates genes involved in protein folding and quality control to alleviate ER stress.





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